

Application Notes & Protocols: Development of Next-Generation Immunomodulators at BioNTech

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Compound of Interest

Compound Name: BNTX

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This document provides a detailed overview of select next-generation immunomodulators currently under development at BioNTech. It covers key platforms including mRNA-encoded antibodies (RiboMab), multi-specific checkpoint immunomodulators, selective Treg modulators, and mRNA-encoded cytokines (RiboCytokine). The information presented is intended to provide insight into the mechanism of action, preclinical and clinical data, and the experimental design behind these innovative therapeutic approaches.

RiboMab Platform: mRNA-Encoded Bispecific Antibodies

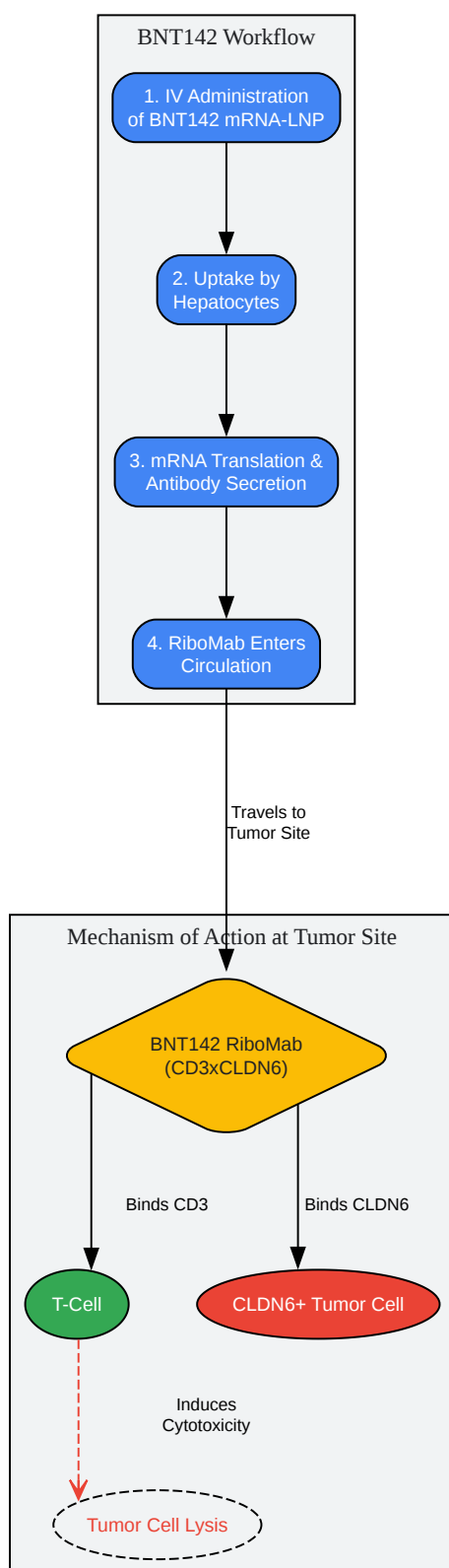
The RiboMab platform represents a novel approach where the therapeutic antibody is produced directly within the patient's body.^[1] By administering a messenger RNA (mRNA) sequence encapsulated in a lipid nanoparticle (LNP), the patient's own cellular machinery is harnessed to synthesize and secrete complex antibodies, such as T-cell engaging bispecific

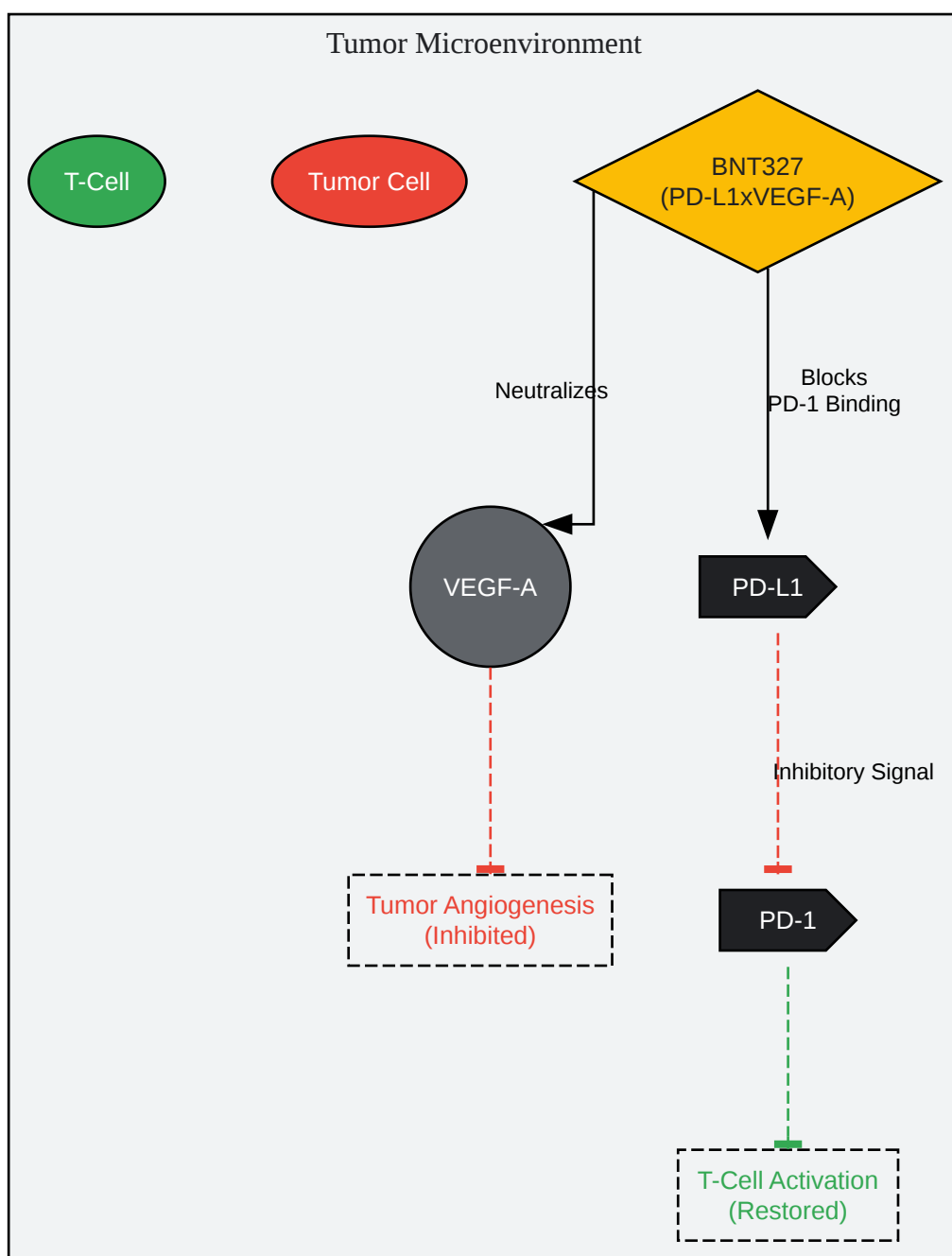
antibodies. This technology aims to simplify drug development and manufacturing compared to conventional recombinant antibodies. A key candidate from this platform is BNT142.

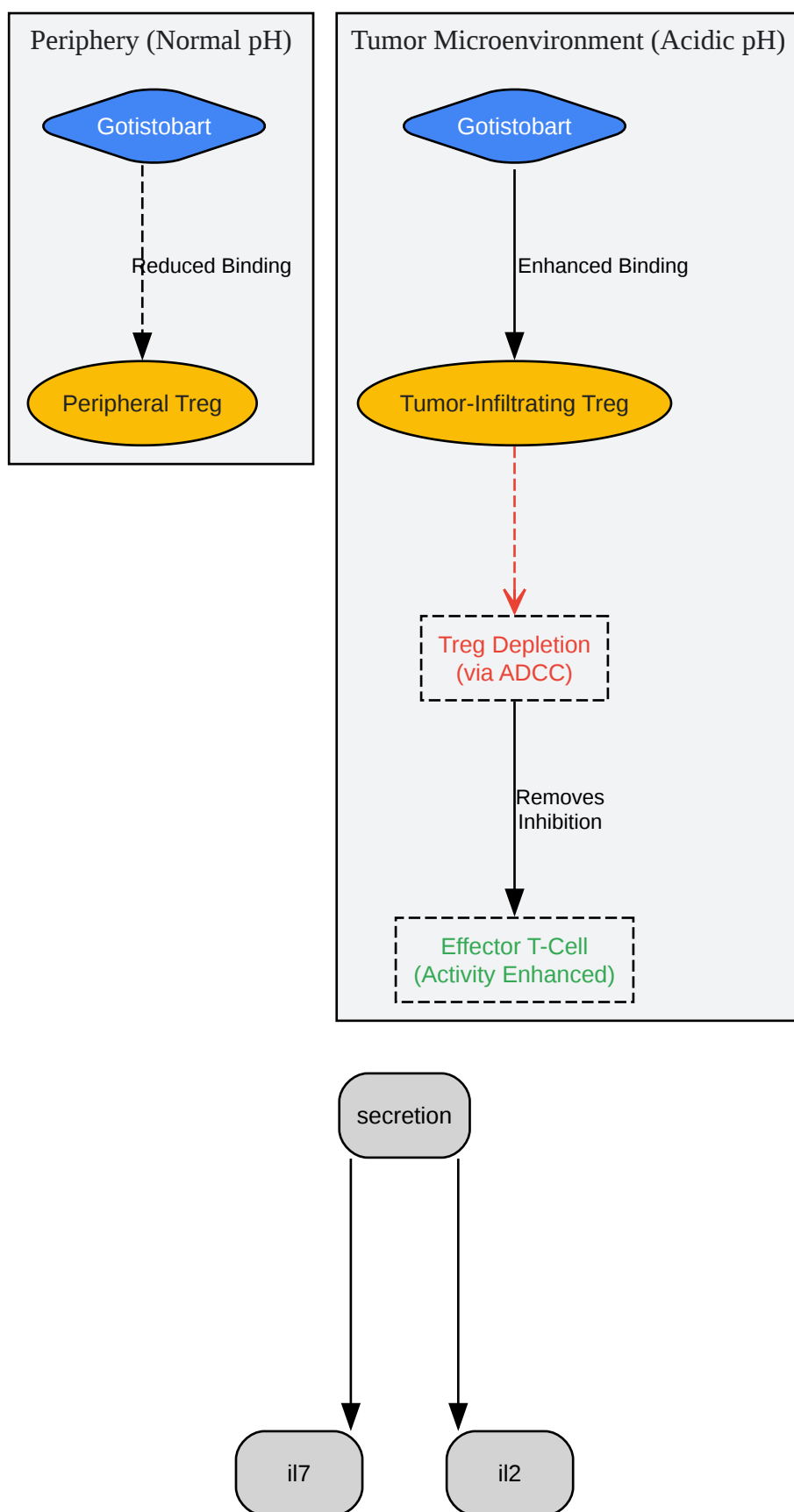
1.1. Featured RiboMab: BNT142 (CD3xCLDN6 T-Cell Engager)

BNT142 is an investigational LNP-formulated mRNA immunotherapy that encodes a bispecific T-cell engaging antibody.^[2] This antibody is designed to bind simultaneously to the CD3 receptor on T-cells and to Claudin-6 (CLDN6), an oncofetal antigen that is expressed on a variety of solid tumors but absent from healthy adult tissues.^{[3][4]}

Mechanism of Action: Upon intravenous administration, the BNT142 mRNA-LNP is primarily taken up by liver cells.^[5] The mRNA is then translated, and the resulting bispecific antibody is secreted into the bloodstream.^[3] This "RiboMab" circulates and acts as a bridge between the patient's T-cells and CLDN6-positive tumor cells, forcing their proximity. This engagement activates the T-cell to exert its cytotoxic functions, leading to the direct killing of the cancer cell.^{[3][6]}







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- To cite this document: BenchChem. [Application Notes & Protocols: Development of Next-Generation Immunomodulators at BioNTech]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619725/docs#application-notes-protocols-development-of-next-generation-immunomodulators-at-biontech>]

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